

Application Notes and Protocols: Cell Viability Assay Using CH6953755 on KYSE70 Cells

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Compound of Interest

Compound Name: CH6953755

Cat. No.: B10824790

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Introduction

CH6953755 is a potent and selective oral inhibitor of YES1 kinase, a member of the SRC family of proto-oncogenes.[1][2][3] YES1 gene amplification has been identified as a driver of tumor growth in various cancers, including esophageal squamous cell carcinoma.[1][4] The KYSE70 cell line, derived from a poorly differentiated invasive esophageal squamous cell carcinoma, harbors a YES1 gene amplification and is therefore a suitable model for evaluating the efficacy of YES1 inhibitors.[1][5][6] This document provides detailed protocols for assessing the in vitro efficacy of **CH6953755** on the viability of KYSE70 cells using a colorimetric cell viability assay.

CH6953755 has demonstrated antitumor activity in both in vitro and in vivo models of YES1-amplified cancers.[1][2] The compound inhibits the autophosphorylation of YES1 at Tyr426, a key step in its activation, thereby disrupting downstream signaling pathways that contribute to cell proliferation.[1][2] One of the critical downstream effectors of YES1 is the transcriptional co-activator Yes-associated protein 1 (YAP1).[1][4][7] YES1 kinase activity regulates the nuclear translocation and serine phosphorylation of YAP1, and inhibition of YES1 by **CH6953755** has been shown to suppress TEAD luciferase reporter activity, a readout of YAP1 transcriptional activity.[1][2][4]

Data Summary

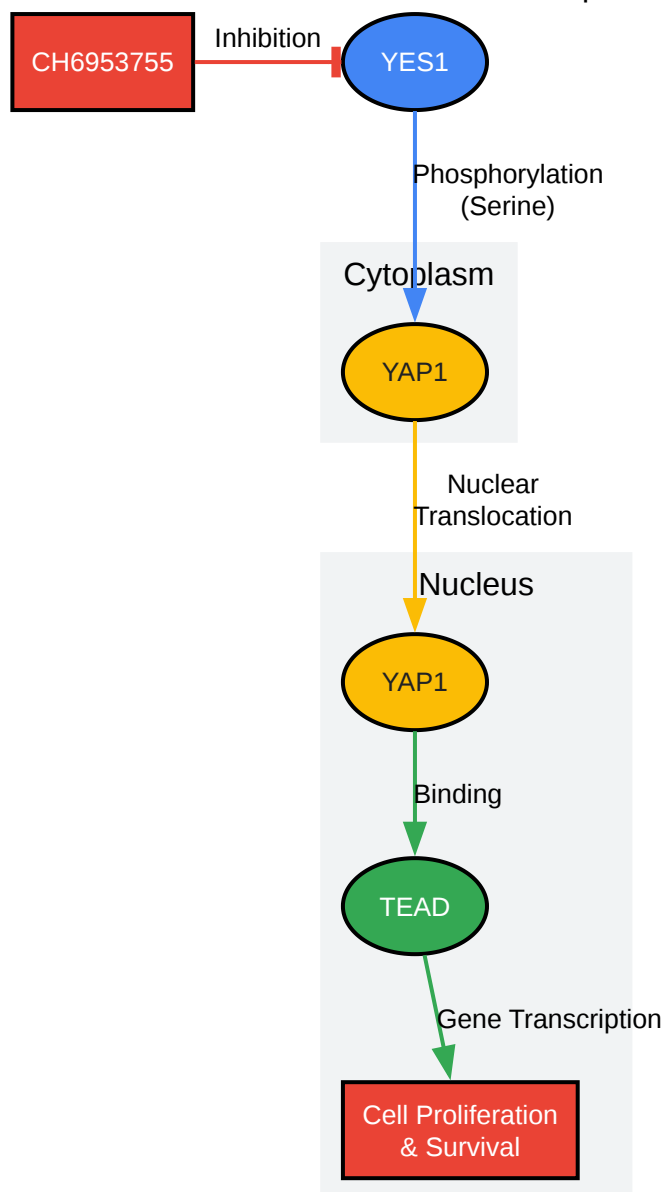
The following table summarizes the key in vitro activities of **CH6953755**.

Parameter	Value	Cell Line(s)	Reference
IC50 (YES1 Kinase Inhibition)	1.8 nM	-	[1][2]
Cell Growth Inhibition (Concentration Range)	0.001 - 1 μ M	YES1-amplified cancer cell lines	[2]
Inhibition of YES1 Autophosphorylation (Tyr426) (Concentration Range)	0.001 - 1 μ M	KYSE70	[1][2]
Suppression of TEAD Reporter Activity (Concentration Range)	0.1, 0.3, 1, 3 μ M	KYSE70, RERF-LC-AI	[2]

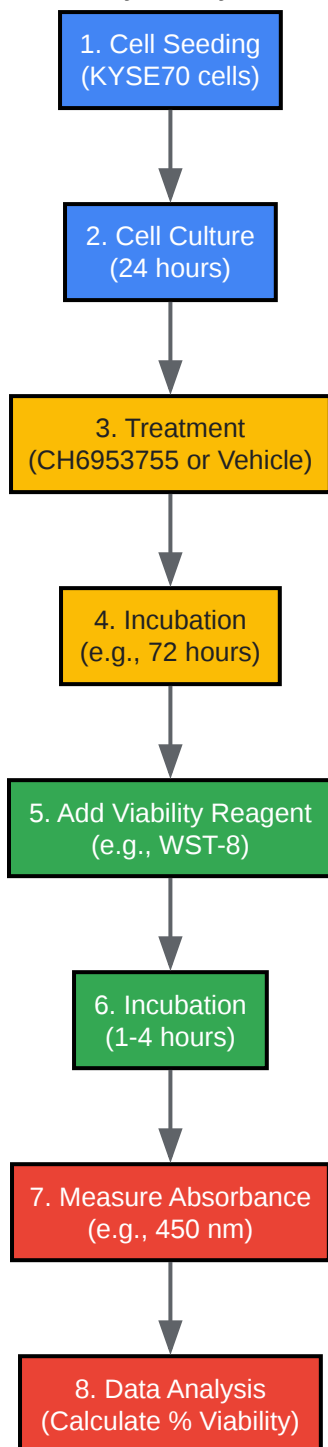
Signaling Pathway

The diagram below illustrates the proposed signaling pathway of YES1 and the inhibitory action of **CH6953755**.

CH6953755 Mechanism of Action in YES1-Amplified Cells



Cell Viability Assay Workflow

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References

- 1. cancer-research-network.com [cancer-research-network.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. CH6953755 | Selective YES1 Kinase Inhibitor | DC Chemicals [dcchemicals.com]
- 4. YES1 Is a Targetable Oncogene in Cancers Harboring YES1 Gene Amplification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. KYSE-70 - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 6. KYSE-70. Culture Collections [culturecollections.org.uk]
- 7. aacrjournals.org [aacrjournals.org]
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